

Technical Dossier: Physicochemical Properties of 1-Acetyl-3,5-dimethyl Adamantane

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Compound of Interest

Compound Name: 1-Acetyl-3,5-dimethyl Adamantane

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Subject: This document provides the core physicochemical data for **1-Acetyl-3,5-dimethyl Adamantane**, a derivative of adamantane. The information herein is foundational for its application in further research and development.

Compound Identification and Properties

1-Acetyl-3,5-dimethyl Adamantane is a substituted cage-like hydrocarbon. Its rigid, bulky adamantane core functionalized with acetyl and methyl groups imparts specific steric and electronic properties relevant in medicinal chemistry and materials science. The definitive molecular formula and corresponding molecular weight are critical parameters for all quantitative experimental work, including reaction stoichiometry, solution preparation, and analytical characterization.

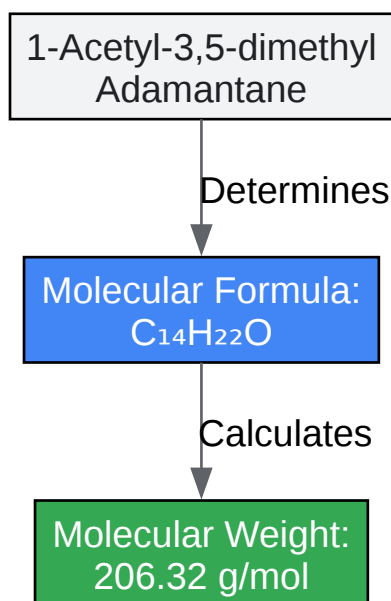
Quantitative Data

The fundamental molecular properties of **1-Acetyl-3,5-dimethyl Adamantane** have been determined and are summarized below. This data is essential for accurate compound handling and experimental design.

| Parameter | Value | Reference |
|-------------------|-----------------------------------|-----------|
| Molecular Formula | C ₁₄ H ₂₂ O | [1][2] |
| Molecular Weight | 206.32 g/mol | [1][2][3] |

Logical Relationship of Compound Properties

The relationship between the compound's nomenclature and its empirical data is a direct one. The systematic name dictates the precise arrangement and count of atoms, which in turn defines the molecular formula and allows for the calculation of the molecular weight. This hierarchy is visualized in the diagram below.



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Caption: Logical flow from compound name to molecular formula and weight.

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